

Application Notes and Protocols: GPX4 Activity Assay Kit for Screening Activators

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Compound of Interest

Compound Name: GPX4 activator 2

Cat. No.: B15581843

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Introduction

Glutathione Peroxidase 4 (GPX4) is a critical selenoenzyme that plays a pivotal role in cellular defense against oxidative damage by specifically reducing phospholipid hydroperoxides to their non-toxic alcohol counterparts.[1][2] This function is central to the prevention of ferroptosis, an iron-dependent form of regulated cell death characterized by the accumulation of lipid peroxides.[1] While much of the research has focused on inhibiting GPX4 in the context of cancer therapy, the activation of GPX4 holds therapeutic promise for conditions associated with excessive lipid peroxidation and ferroptosis, such as neurodegenerative diseases, ischemia-reperfusion injury, and inflammatory disorders.[3][4]

These application notes provide a detailed protocol for utilizing a GPX4 activity assay kit to screen for potential activators. The assay is based on a coupled enzyme reaction where the activity of GPX4 is measured indirectly by monitoring the consumption of NADPH, which is directly proportional to GPX4 activity.[1][5]

Assay Principle

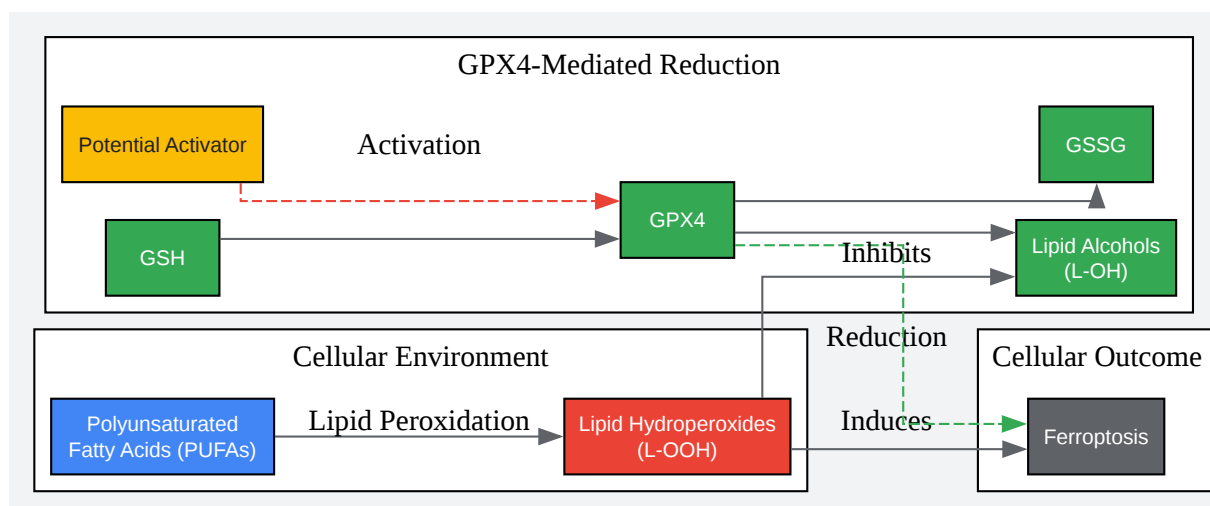
The GPX4 activity assay is a robust and reliable method for quantifying the enzymatic activity of GPX4. The principle of the assay is based on a coupled reaction system. First, GPX4 catalyzes the reduction of a hydroperoxide substrate (e.g., cumene hydroperoxide) using reduced glutathione (GSH) as a cofactor, which in turn produces oxidized glutathione (GSSG).

Subsequently, glutathione reductase (GR) recycles GSSG back to GSH. This recycling process consumes NADPH, leading to a decrease in its absorbance at 340 nm.[1][6] The rate of NADPH oxidation is directly proportional to the GPX4 activity.

The sequence of reactions is as follows:

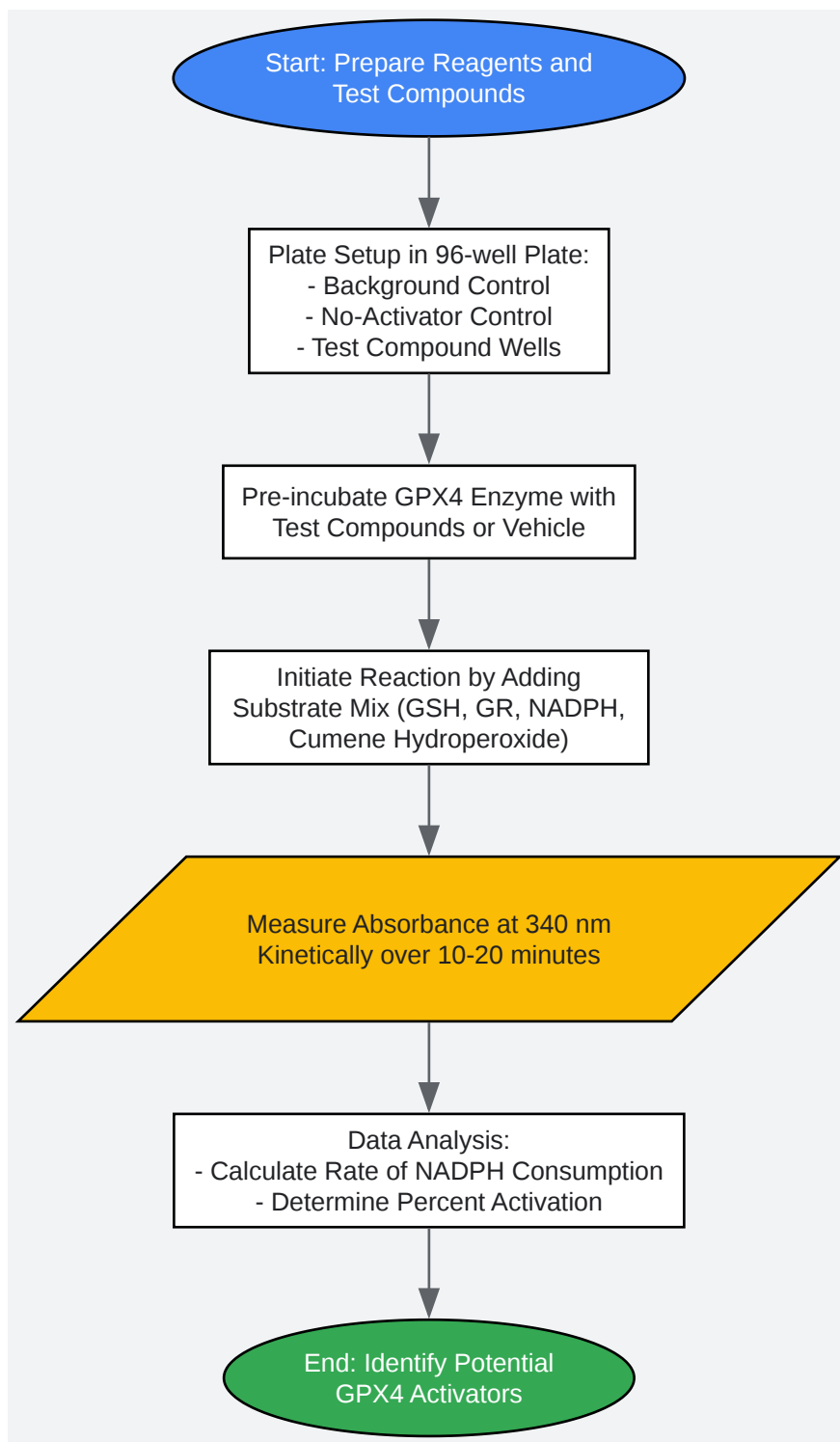
- $\text{ROOH} + 2\text{GSH} \xrightarrow{[\text{GPX4}]} \text{ROH} + \text{GSSG} + \text{H}_2\text{O}$
- $\text{GSSG} + \text{NADPH} + \text{H}^+ \xrightarrow{[\text{GR}]} 2\text{GSH} + \text{NADP}^+$

Signaling Pathway and Experimental Workflow



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Caption: GPX4 signaling pathway in the regulation of ferroptosis.



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